

Personal protective equipment for handling 4-Benzylpyridine

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Compound of Interest

Compound Name: 4-Benzylpyridine

Cat. No.: B057826

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Essential Safety and Handling Guide for 4-Benzylpyridine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Benzylpyridine** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and effective management of this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

4-Benzylpyridine is classified as hazardous. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2][3]} Adherence to the following PPE guidelines is mandatory to minimize exposure risks.

Protection Type	Equipment Specification	Purpose
Eye/Face	Chemical safety goggles or eyeglasses conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[1]	To protect eyes from splashes and irritation.
Hand	Appropriate protective gloves (e.g., Nitrile rubber).[1]	To prevent skin contact and irritation.[1]
Body	Wear appropriate protective clothing to prevent skin exposure.[1]	To protect skin from accidental contact.
Respiratory	Use only in a well-ventilated area.[1][4][5] If ventilation is inadequate, use a NIOSH-approved respirator (e.g., N95 dust mask).	To prevent inhalation of vapors, mists, or sprays.[1]

Engineering Controls: Work in a well-ventilated area.[1][4][5] Ensure that eyewash stations and safety showers are in close proximity to the workstation.[1][3]

Operational Plan: Step-by-Step Handling and Storage

Handling:

- Avoid all contact with skin and eyes.[1]
- Do not breathe in mists, vapors, or sprays.[1]
- Ensure thorough washing of face, hands, and any exposed skin after handling.[1][4]
- Do not eat, drink, or smoke when using this product.[4][5]

Storage:

- Store in a well-ventilated, dry place.[1][3][6]
- Keep the container tightly closed.[1][3][6]
- Store locked up.[1][4]
- Incompatible Materials: Keep away from strong oxidizing agents and strong acids.[1]

Emergency and Disposal Procedures

First-Aid Measures:

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air and keep them in a position comfortable for breathing.[1][3] If not breathing, provide artificial respiration.[1][2] Seek medical attention if you feel unwell.[1]
Skin Contact	Immediately wash the affected area with plenty of soap and water.[1] Remove all contaminated clothing and shoes.[1][2] If skin irritation occurs, seek medical advice.[1]
Eye Contact	Rinse cautiously with water for several minutes.[1][3] Remove contact lenses if present and easy to do, and continue rinsing for at least 15 minutes.[1] If eye irritation persists, get medical attention.[1]
Ingestion	Rinse the mouth with water.[1] Do NOT induce vomiting.[2] Call a POISON CENTER or doctor if you feel unwell.[1]

Spill and Disposal Plan:

- Spills: For spills, absorb the material with an inert substance (e.g., sand, earth, or vermiculite) and place it in a suitable, labeled container for disposal.[2][6] Ensure adequate ventilation and wear appropriate PPE during cleanup.

- Disposal: Dispose of the contents and container at an approved waste disposal plant.[1][3][4]
Do not flush into surface water or the sanitary sewer system.[1]

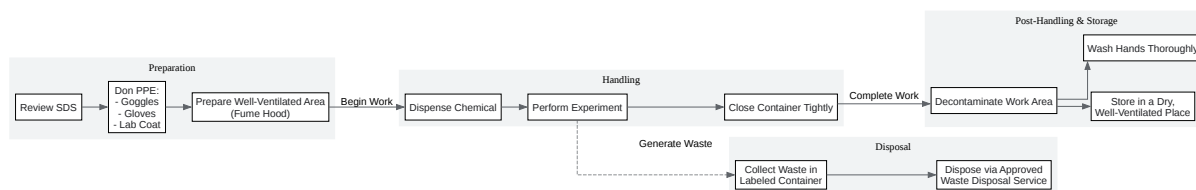
Chemical and Physical Properties

The following table summarizes key quantitative data for **4-Benzylpyridine**.

Property	Value
Molecular Formula	C ₁₂ H ₁₁ N[1][7]
Molecular Weight	169.22 g/mol [7][8]
Appearance	Light yellow liquid[1]
Boiling Point	287 °C / 548.6 °F @ 760 mmHg[1]
Melting Point	9 - 11 °C / 48.2 - 51.8 °F[1]
Flash Point	115 °C / 239 °F[1]
Density	1.060 - 1.061 g/mL at 25 °C[1]
pH	8 (saturated solution)[1]
Vapor Pressure	10 hPa @ 135 °C[1]
Vapor Density	5.8[1]
CAS Number	2116-65-6[1][7]

Visual Workflow for Safe Handling

The diagram below illustrates the logical workflow for the safe handling of **4-Benzylpyridine**, from initial preparation to final disposal.



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Caption: Workflow for the safe handling of **4-Benzylpyridine**.

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